

Essential Safety and Operational Guidance for 3-Amino-N-hydroxypropanamide Hydrochloride

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Compound of Interest

Compound Name: 3-Amino-N-hydroxypropanamide
hydrochloride

Cat. No.: B1377684

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For researchers, scientists, and drug development professionals handling **3-Amino-N-hydroxypropanamide hydrochloride** (CAS No: 88872-31-5), this guide provides crucial safety and logistical information. Due to the limited availability of a specific Safety Data Sheet (SDS) for this compound, the following recommendations are based on best practices for handling similar chemical structures and available supplier information.

Chemical Identifier and Properties

Property	Value
CAS Number	88872-31-5[1]
Molecular Formula	C ₃ H ₉ ClN ₂ O ₂
Molecular Weight	140.57 g/mol
Storage Temperature	2-8°C[1]

Hazard Identification and Personal Protective Equipment (PPE)

While a detailed hazard profile for **3-Amino-N-hydroxypropanamide hydrochloride** is not readily available, analogous compounds such as 3-aminopropanamide hydrochloride suggest it

may be harmful if swallowed or inhaled and can cause skin and eye irritation.[2] Therefore, a cautious approach to handling is essential.

Recommended Personal Protective Equipment

PPE Category	Specific Recommendations
Eye/Face Protection	Wear chemical safety goggles or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), a lab coat, and closed-toe shoes are mandatory. Ensure full skin coverage.
Respiratory Protection	Use a NIOSH-approved respirator with an appropriate cartridge if working with the solid form for extended periods, in a poorly ventilated area, or if aerosolization is possible.

Operational Plan: Step-by-Step Handling Procedure

- **Preparation:** Before handling, ensure that the work area is clean and uncluttered. A chemical fume hood is the recommended workspace. Have a spill kit and all necessary PPE readily accessible.
- **Weighing and Aliquoting:**
 - Handle the solid compound in a fume hood to minimize inhalation risk.
 - Use appropriate tools (e.g., spatula, weigh paper) to handle the solid. Avoid creating dust.
 - If preparing solutions, add the solid to the solvent slowly.
- **Dissolution:** Based on general laboratory practices, common solvents for similar compounds include deionized water or buffered solutions. Sonication may be used to aid dissolution if necessary.
- **Storage:** Store the compound in a tightly sealed container at 2-8°C, as recommended by suppliers.[1] Keep it away from incompatible materials, such as strong oxidizing agents.[3]

- Post-Handling: Thoroughly wash hands and any exposed skin with soap and water after handling. Decontaminate all work surfaces and equipment.

Emergency and First Aid Procedures

In the event of exposure, immediate action is critical.

Exposure Route	First Aid Measures
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek medical attention.
Skin Contact	Remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Inhalation	Move the individual to fresh air. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the person is conscious, rinse their mouth with water and have them drink 1-2 glasses of water. Seek immediate medical attention.

Spill and Disposal Plan

Spill Response:

- Evacuate: Clear the immediate area of all personnel.
- Ventilate: Ensure the area is well-ventilated (if safe to do so).
- Contain: For small spills of the solid, carefully sweep up the material, avoiding dust generation, and place it in a sealed container for disposal. For liquid spills, absorb with an

inert material (e.g., vermiculite, sand) and place in a sealed container.

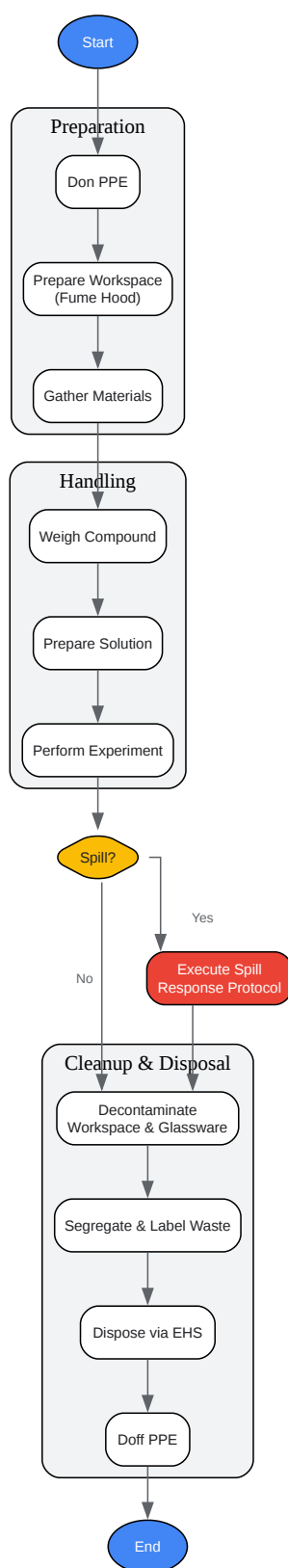
- Decontaminate: Clean the spill area with an appropriate solvent or detergent and wipe dry.
- Dispose: Dispose of all contaminated materials as hazardous waste.

Waste Disposal:

Dispose of **3-Amino-N-hydroxypropanamide hydrochloride** and any contaminated materials in accordance with all applicable federal, state, and local regulations. Do not dispose of it down the drain or in regular trash. Contact your institution's environmental health and safety (EHS) office for specific disposal guidelines.

Experimental Workflow

Below is a generalized workflow for the safe handling of **3-Amino-N-hydroxypropanamide hydrochloride**, from receipt of the chemical to its final disposal.



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Caption: Workflow for Safe Handling of **3-Amino-N-hydroxypropanamide hydrochloride**.

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References

- 1. chiralen.com [chiralen.com]
- 2. 3-Aminopropanamide hydrochloride | C₃H₉ClN₂O | CID 22222288 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. fishersci.com [fishersci.com]
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